

An In-depth Technical Guide to the Safe Handling of 2,2'-Dipicolylamine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,2'-Dipicolylamine**, a versatile ligand in coordination chemistry with applications in the synthesis of metal complexes and as a catalyst. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

2,2'-Dipicolylamine is classified as a hazardous substance. It is crucial to understand its primary hazards to implement appropriate safety measures. The compound is a skin, eye, and respiratory irritant.[1][2][3] Ingestion may be harmful, with animal studies indicating that ingestion of less than 150 grams could be fatal or cause serious health damage.[2]

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for **2,2'-Dipicolylamine**.



Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	1539-42-0	[1][4]
Molecular Formula	C12H13N3	[1][5]
Molecular Weight	199.25 g/mol	[1][5]
Appearance	Yellow liquid	[1][3]
Boiling Point	139-141 °C at 1 mmHg	[4][6]
Density	1.107 g/mL at 25 °C	[4]
Refractive Index	n20/D 1.578	[4]
Solubility	Partially miscible in water.	[4][6]

Table 2: Toxicological Data

Parameter	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	Data not available	-	-	[7]
LC50 (Lethal Concentration, 50%)	Data not available	-	-	-
Primary Hazards	Acute Toxic, Irritant	-	-	[1]

Note: The chemical, physical, and toxicological properties of **2,2'-Dipicolylamine** have not been thoroughly investigated.[7]

Table 3: Occupational Exposure Limits



Agency	Limit	Reference
OSHA (PEL)	Not established	[7][8]
ACGIH (TLV)	Not established	[7][8]
NIOSH (REL)	Not established	[7][8]

Experimental Protocols

Strict adherence to the following protocols is mandatory when handling **2,2'-Dipicolylamine**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is the minimum requirement:

- Eye/Face Protection: Safety glasses with side-shields conforming to EN166 (EU) or OSHA
 29 CFR 1910.133 (US).[7][8] A face shield should be worn where there is a risk of splashing.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Inspect gloves for integrity before each use.[7]
- Skin and Body Protection: A lab coat or chemical-resistant apron must be worn. Full-body protection may be required for large quantities or in case of a significant spill.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.[2] If engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[8]

Handling and Storage

- Handling:
 - Work in a designated, well-ventilated area, such as a chemical fume hood.
 - Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.
 [2]



- Use dispensing tools (e.g., pipettes, spatulas) to avoid direct contact.
- Ground and bond containers when transferring material to prevent static discharge.
- Wash hands thoroughly after handling.[7]
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[8]
 - Keep containers tightly closed to prevent leakage and contamination.
 - Store under an inert atmosphere if possible to maintain purity.[7]

Spill and Emergency Procedures

- · Spill Cleanup:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE as described in section 3.1.
 - For small spills, absorb the material with an inert absorbent material (e.g., sand, vermiculite).[7]
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
 - For large spills, contact your institution's environmental health and safety department immediately.
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7]



- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

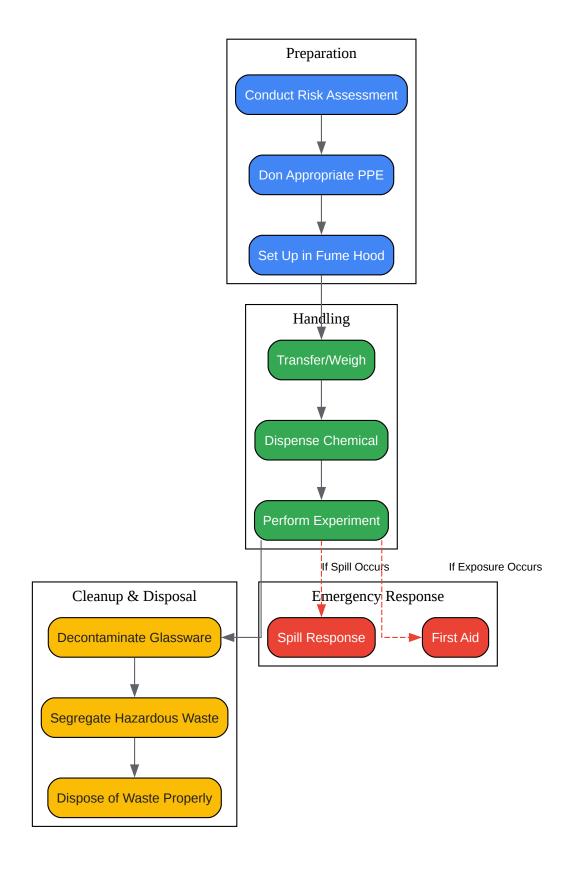
Disposal

Dispose of **2,2'-Dipicolylamine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.[7]

Visualizations

The following diagrams illustrate key safety workflows and concepts for handling **2,2'- Dipicolylamine**.

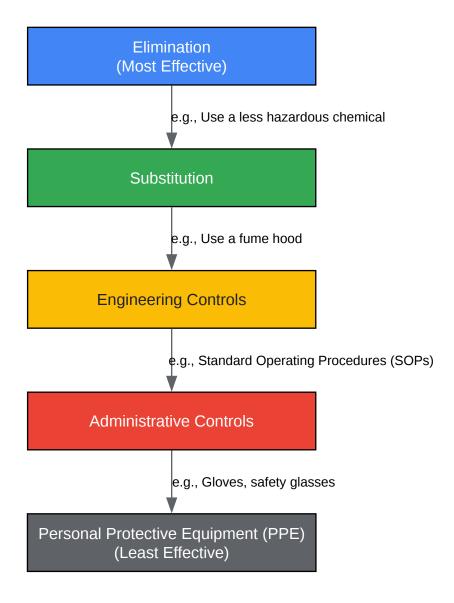




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Caption: Experimental workflow for safely handling **2,2'-Dipicolylamine**.





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Caption: Hierarchy of controls for minimizing exposure to **2,2'-Dipicolylamine**.

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